

In-Depth Technical Guide: Physicochemical Properties of 5-Hydroxyindole-3-acetic acid-13C6

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Compound of Interest

Compound Name: 5-Hydroxyindole-3-acetic acid-13C6

Cat. No.: B12053566

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **5-Hydroxyindole-3-acetic acid-13C6** (5-HIAA-13C6), a stable isotope-labeled compound crucial for research in neurotransmitter metabolism and drug development. This document details its fundamental characteristics, provides experimental protocols for its quantification, and illustrates its role in biological pathways.

Core Physicochemical Properties

5-Hydroxyindole-3-acetic acid-13C6 is the isotopically labeled form of 5-HIAA, the primary metabolite of serotonin.^[1] The incorporation of six carbon-13 atoms into the benzene ring of the indole structure results in a mass shift of +6, making it an ideal internal standard for mass spectrometry-based quantification of endogenous 5-HIAA. Its physical and chemical properties are nearly identical to its unlabeled counterpart, with the key difference being its increased molecular weight.

Quantitative Data Summary

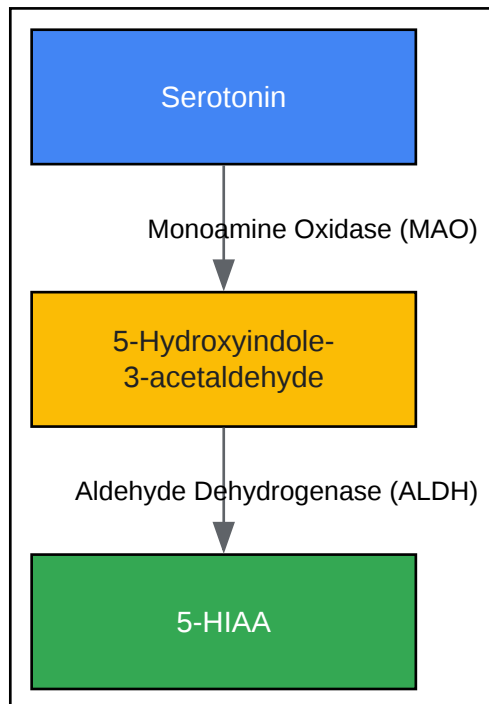
The following table summarizes the key physicochemical properties of **5-Hydroxyindole-3-acetic acid-13C6** and its unlabeled analogue, 5-Hydroxyindole-3-acetic acid (5-HIAA).

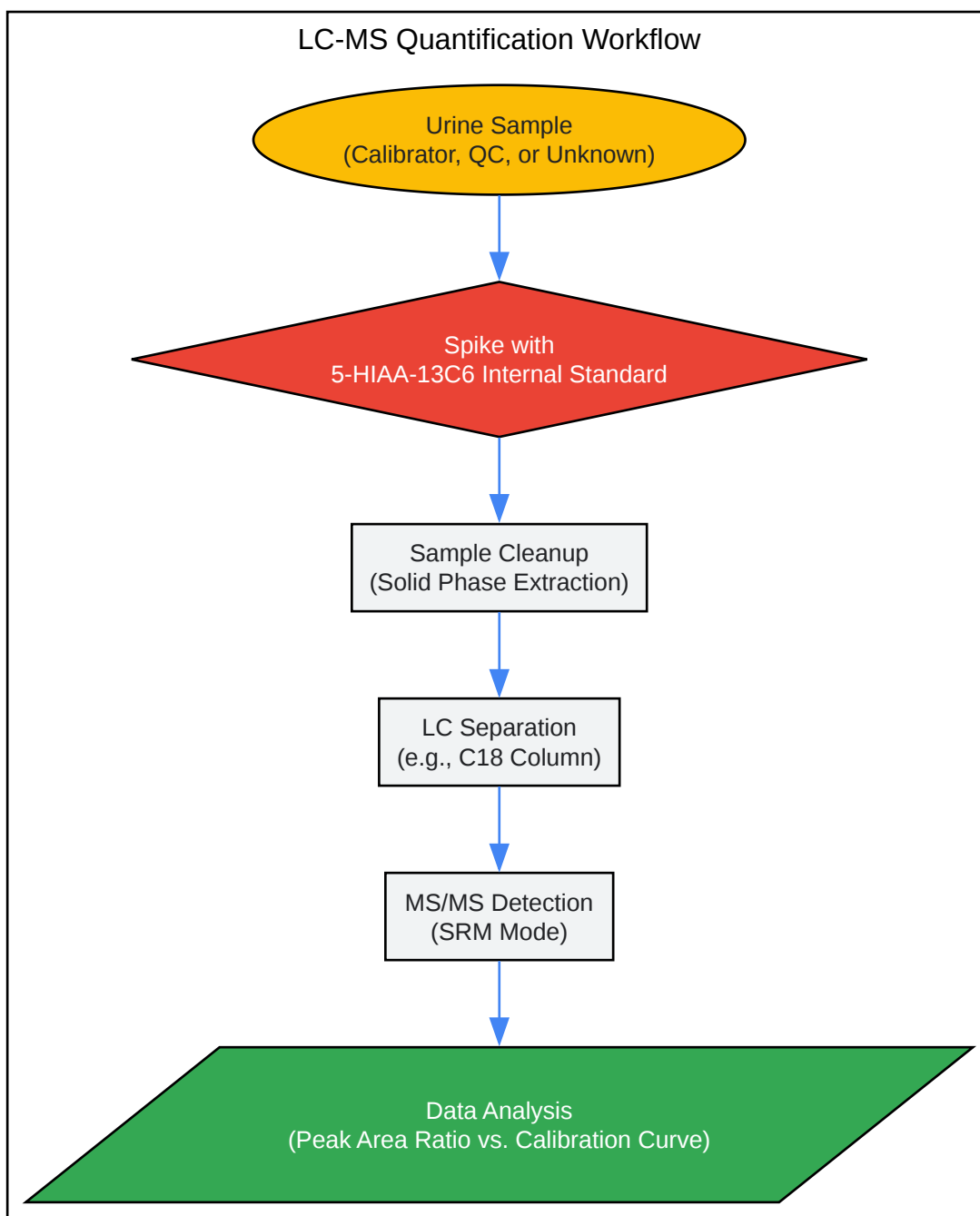
Property	5-Hydroxyindole-3-acetic acid-13C6	5-Hydroxyindole-3-acetic acid (Unlabeled)
Molecular Formula	$^{13}\text{C}_6\text{C}_4\text{H}_9\text{NO}_3$	$\text{C}_{10}\text{H}_9\text{NO}_3$ [2] [3] [4]
Molecular Weight	197.14 g/mol [5] [6]	191.18 g/mol [2] [3] [4]
Appearance	Powder / Crystalline Solid [3]	Light red or white to purple crystalline solid [2] [3]
Melting Point	Not explicitly stated for labeled; expected to be similar to unlabeled.	161-164 °C (with decomposition) [2] [7]
Solubility	Soluble in DMSO, Methanol, and Ethanol. [3] [8]	Organic Solvents: ~25 mg/mL in DMSO, DMF, and Ethanol. [3] [4] Aqueous Buffer: ~0.1 mg/mL in PBS (pH 7.2). [3] [4]
Isotopic Purity	≥98 atom % ^{13}C	Not Applicable
Chemical Purity	≥98% (CP/HPLC) [6]	≥98% (HPLC)
Storage Temperature	-20°C, protected from light, air, and moisture. [6] [9]	-20°C [3] [4]

Biological Significance and Metabolic Pathway

5-HIAA is the final product of serotonin metabolism, a critical pathway in neurobiology and the diagnosis of certain diseases.[\[10\]](#)[\[11\]](#) Serotonin is first metabolized by monoamine oxidase (MAO) to form 5-hydroxyindole-3-acetaldehyde. This intermediate is then oxidized by aldehyde dehydrogenase (ALDH) to yield 5-HIAA, which is subsequently excreted in the urine.[\[11\]](#)[\[12\]](#) Measuring urinary 5-HIAA levels is a key diagnostic tool for neuroendocrine tumors, particularly carcinoid tumors that secrete excessive amounts of serotonin.[\[10\]](#)[\[12\]](#)[\[13\]](#) 5-HIAA-13C6 serves as a tracer or internal standard for the accurate quantification of these levels in biological samples.[\[1\]](#)

Serotonin Metabolism Pathway





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